

A Technical Guide to trans-2-Aminocyclopentanol Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-2-Aminocyclopentanol*
hydrochloride

Cat. No.: B153605

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CAS Number: 68327-11-7 (for (1R,2R)-trans-isomer)

This technical guide provides an in-depth overview of **trans-2-Aminocyclopentanol hydrochloride**, a pivotal chiral building block for researchers, scientists, and professionals in drug development and fine chemical synthesis. This document outlines its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and its primary applications in asymmetric synthesis.

Core Properties and Safety Data

trans-2-Aminocyclopentanol hydrochloride is a white to off-white crystalline solid. Its hydrochloride form enhances water solubility and stability, making it a convenient reagent for various synthetic applications. The (1R,2R) enantiomer is a common commercially available form.

Physicochemical Data

The quantitative properties of (1R,2R)-**trans-2-Aminocyclopentanol hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	68327-11-7	[1][2]
Molecular Formula	C ₅ H ₁₁ NO · HCl (or C ₅ H ₁₂ ClNO)	[1][2]
Molecular Weight	137.61 g/mol	[1][2]
Melting Point	191-196 °C (lit.)	[1][3]
Boiling Point	220.9 °C at 760 mmHg	[1]
Flash Point	87.4 °C	[1]
Appearance	White to light yellow/orange crystalline powder	[2][3]
Optical Rotation	[α] ²⁰ /D = -32 to -36° (c=1 in H ₂ O)	[2]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	[1]

Safety and Handling

Based on available safety data sheets, **trans-2-Aminocyclopentanol hydrochloride** presents moderate hazards.

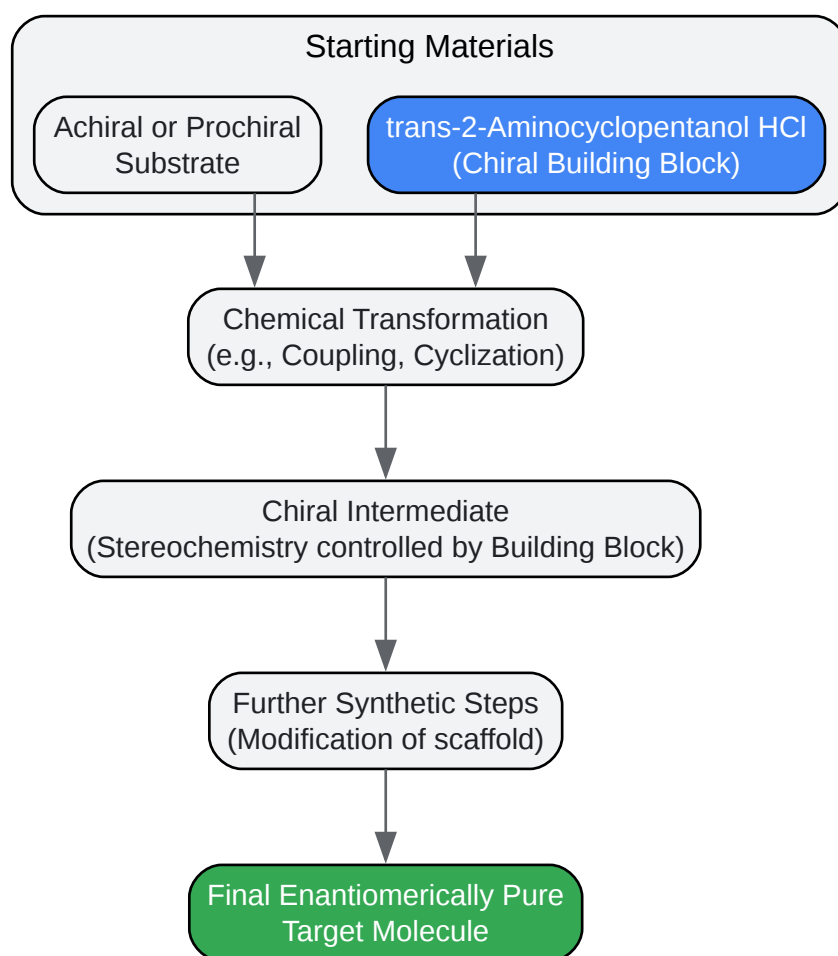
Hazard Statement	GHS Classification	Precautionary Measures
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P317: IF SWALLOWED: Get medical help.
H315: Causes skin irritation	Skin irritation (Category 2)	Wear protective gloves.
H319: Causes serious eye irritation	Eye irritation (Category 2A)	Wear eye protection.

Users should always consult the full Safety Data Sheet (SDS) before handling this chemical and use appropriate personal protective equipment (PPE), including safety goggles and gloves, in a well-ventilated area.[4][5]

Applications in Asymmetric Synthesis

The primary application of **trans-2-Aminocyclopentanol hydrochloride** is as a chiral building block or precursor to chiral ligands in asymmetric synthesis.[2] Its defined stereochemistry allows for the construction of complex, enantiomerically pure molecules, which is critical in the pharmaceutical industry where the stereoisomer of a drug can determine its efficacy and safety.

The diagram below illustrates the logical workflow of utilizing a chiral building block in the synthesis of a target molecule.



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Caption: Role of a Chiral Building Block in Asymmetric Synthesis.

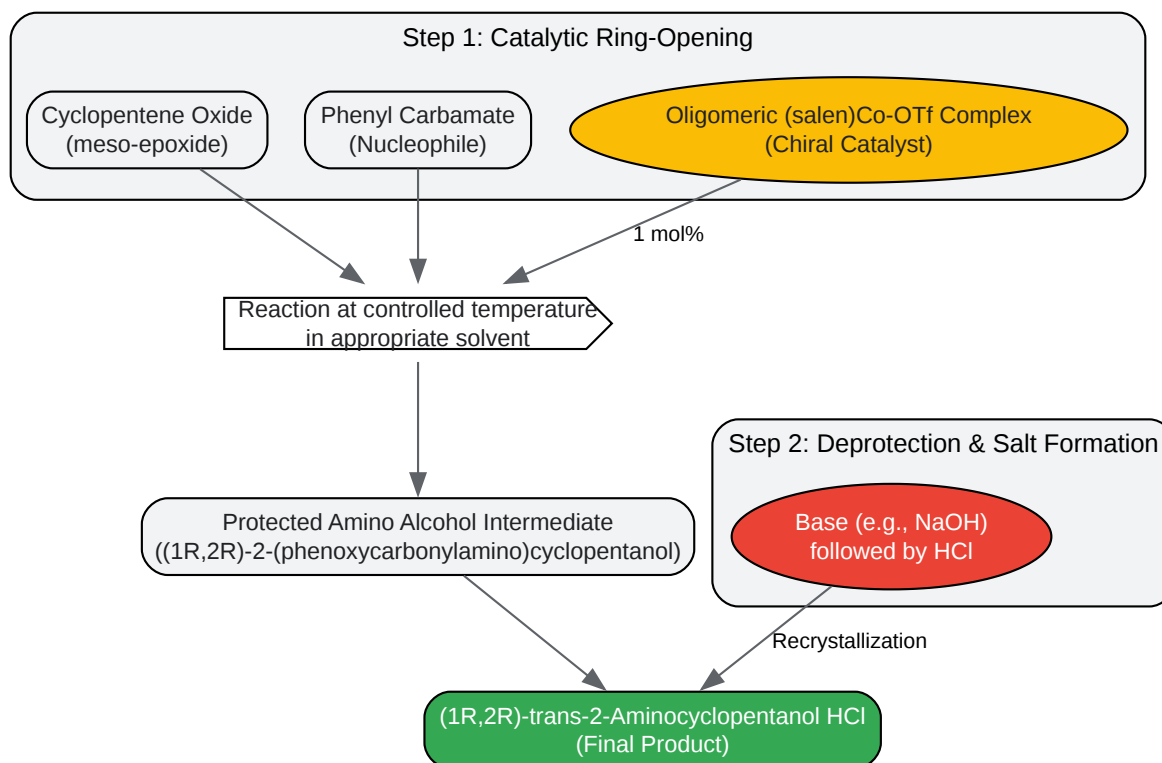
Experimental Protocols: Synthesis

An efficient and scalable method for producing highly enantioenriched **trans-2-aminocyclopentanol hydrochloride** involves the catalytic asymmetric ring-opening of a meso-epoxide. The following protocol is based on the practical method developed by Jacobsen and co-workers.[6]

Multigram Synthesis of (1R,2R)-trans-2-Aminocyclopentanol Hydrochloride

This procedure details the enantioselective addition of a carbamate nucleophile to cyclopentene oxide, followed by deprotection to yield the final product.

The overall workflow is depicted below:



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Caption: Experimental Workflow for the Synthesis of trans-2-Aminocyclopentanol HCl.

Materials and Reagents:

- Cyclopentene oxide
- Phenyl carbamate
- Oligomeric (salen)Co–OTf catalyst
- Anhydrous solvent (e.g., toluene or tert-butyl methyl ether)
- Sodium hydroxide (NaOH) solution
- Hydrochloric acid (HCl) solution
- Standard laboratory glassware, inert atmosphere setup (Nitrogen or Argon)

Procedure:

- Catalytic Ring-Opening:
 - To a flame-dried, round-bottom flask under an inert atmosphere, add the oligomeric (salen)Co–OTf catalyst (1.0 mol%).
 - Add the appropriate anhydrous solvent, followed by phenyl carbamate (1.0 equivalent).
 - Cool the mixture to the optimized reaction temperature (e.g., 0 °C or room temperature, as determined by the specific catalyst system).
 - Add cyclopentene oxide (1.2 equivalents) dropwise to the stirred solution.
 - Allow the reaction to proceed for the required time, monitoring its completion by a suitable analytical method (e.g., TLC or GC).
- Work-up and Deprotection:

- Upon completion, quench the reaction and remove the solvent under reduced pressure.
- Dissolve the crude residue in a suitable solvent and add an aqueous solution of sodium hydroxide to facilitate the basic deprotection of the carbamate group.
- Stir the mixture vigorously until the deprotection is complete.
- Isolation and Purification:
 - Perform an aqueous work-up to separate the crude amino alcohol. Extract the aqueous layer with an organic solvent (e.g., dichloromethane).
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo.
 - Dissolve the crude trans-2-aminocyclopentanol in a minimal amount of a suitable solvent (e.g., isopropanol) and acidify with a solution of HCl to form the hydrochloride salt.
 - Induce crystallization by cooling. Collect the resulting crystals by filtration, wash with a cold solvent, and dry under vacuum to yield pure (1R,2R)-**trans-2-Aminocyclopentanol hydrochloride** with high enantiomeric excess (>99% ee).[6]

This technical guide serves as a foundational resource for understanding and utilizing **trans-2-Aminocyclopentanol hydrochloride**. For specific applications, further optimization of reaction conditions may be necessary. Always refer to primary literature and safety documentation for detailed and up-to-date information.

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- To cite this document: BenchChem. [A Technical Guide to trans-2-Aminocyclopentanol Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153605#trans-2-aminocyclopentanol-hydrochloride-cas-number]

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